How to prevent Go 6976 precipitation in media.

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Compound of Interest

Compound Name: *Go 7874*

Cat. No.: *B10773938*

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Technical Support Center: Go 6976

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive troubleshooting guide and frequently asked questions (FAQs) to address and prevent the precipitation of Go 6976 in cell culture media.

Frequently Asked Questions (FAQs)

Q1: What is Go 6976 and what is its mechanism of action?

Go 6976 is a potent, cell-permeable, and ATP-competitive inhibitor of Protein Kinase C (PKC).[1] It shows high selectivity for calcium-dependent PKC isoforms, particularly PKCα (with an IC50 of 2.3 nM) and PKCβ1 (with an IC50 of 6.2 nM).[2][3] It is less effective against calcium-independent PKC isoforms like PKCδ, -ε, and -ζ (IC50 > 3μM). Additionally, Go 6976 has been shown to inhibit other kinases such as JAK2, FLT3, TrkA, and TrkB.[4] Its ability to inhibit these signaling molecules makes it a valuable tool in studying various cellular processes, including cell cycle regulation and apoptosis.[5][6]

Q2: I observed a precipitate after adding Go 6976 to my cell culture medium. What are the common causes?

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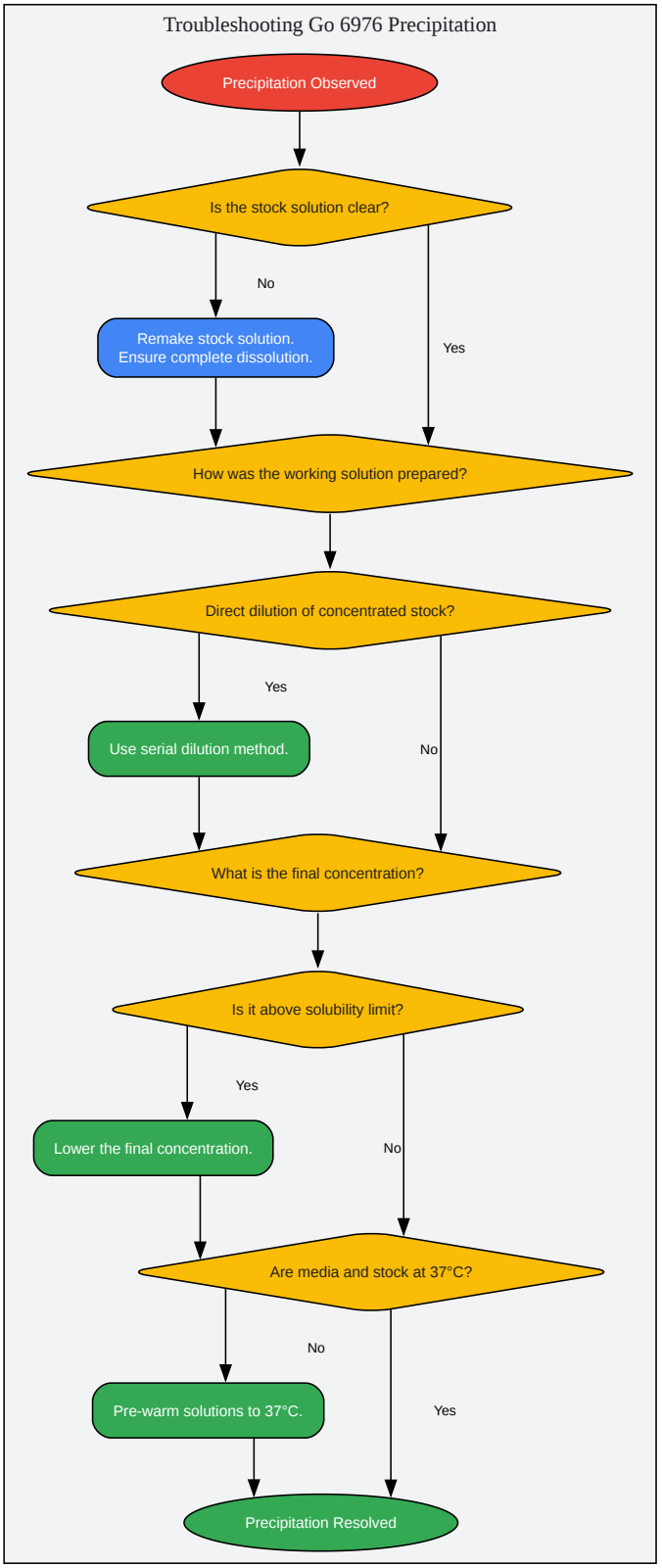
The precipitation of Go 6976 in aqueous solutions like cell culture media is a common issue primarily due to its low aqueous solubility.[2] Several factors can contribute to this phenomenon:

- Low Aqueous Solubility: Go 6976 is very poorly soluble in water, with a maximum solubility of approximately 1-5 µM.[2]
- "Solvent Shock": Go 6976 is typically dissolved in a non-aqueous solvent like DMSO to create a concentrated stock solution. When this concentrated stock is rapidly diluted into the aqueous environment of the cell culture medium, the compound can "crash out" of solution, forming a precipitate.[7][8]
- High Final Concentration: Attempting to achieve a final concentration in the medium that exceeds the solubility limit of Go 6976 will inevitably lead to precipitation.
- Improper Dissolution: If the initial Go 6976 powder is not fully dissolved in the stock solvent, the undissolved particles can act as nucleation sites, promoting further precipitation when added to the media.
- Temperature Effects: Adding a cold stock solution to warmer media can decrease the solubility of the compound.

Troubleshooting Guide: Go 6976 Precipitation

If you are experiencing precipitation of Go 6976 in your cell culture media, the following troubleshooting steps can help you resolve the issue.

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Troubleshooting workflow for Go 6976 precipitation.

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Data Presentation

The solubility of Go 6976 can vary slightly between suppliers. The following table summarizes the reported solubility data.

Supplier	Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
Cell Signaling Technology	DMSO	25	~66
R&D Systems	DMSO	10	
GlpBio	DMSO	>10	
Selleck Chemicals	DMSO	44.7	118.43
Sigma-Aldrich	DMSO	5	~13.2
Tocris Bioscience	DMSO	3.78	10
Hello Bio	DMSO	Soluble	Not specified
CD BioSciences	DMSO	10	
MedchemExpress	DMSO	Not specified	
TargetMol	DMSO	45.0	118.9

Experimental Protocols

Protocol 1: Preparation of a 10 mM Go 6976 Stock Solution in DMSO

- Materials:
  - Go 6976 powder (e.g., 1 mg)
  - Anhydrous, sterile DMSO
  - Sterile microcentrifuge tubes

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- Procedure:
  - Calculate the required volume of DMSO to achieve a 10 mM concentration. The molecular weight of Go 6976 is approximately 378.43 g/mol .
    - Volume (L) = (Mass (g) / Molecular Weight (g/mol)) / Concentration (mol/L)
    - For 1 mg of Go 6976: (0.001 g / 378.43 g/mol) / 0.01 mol/L = 0.000264 L = 264 µL
  - Aseptically add 264 µL of anhydrous, sterile DMSO to the vial containing 1 mg of Go 6976 powder.
  - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming at 37°C or brief sonication can aid dissolution.[9]
  - Visually inspect the solution to ensure there is no undissolved material.
  - Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
  - Store the aliquots at -20°C for up to several months.[9]

Protocol 2: Preparation of a Go 6976 Working Solution in Cell Culture Media

This protocol describes the preparation of a 10 µM working solution from a 10 mM DMSO stock.

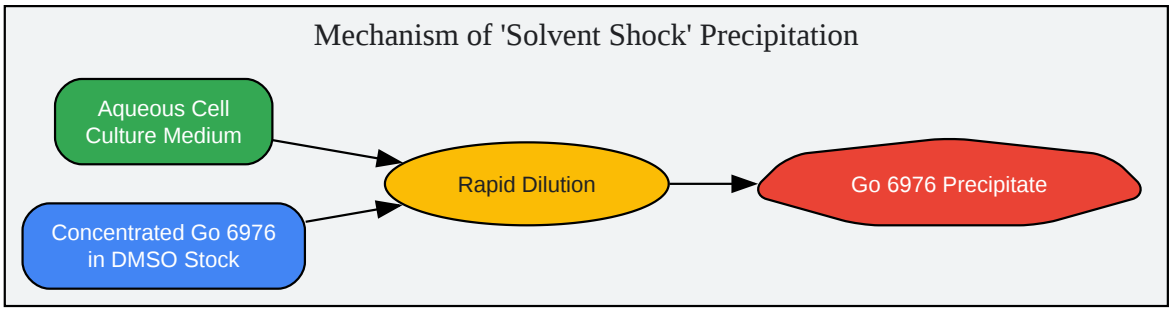
- Materials:
  - 10 mM Go 6976 stock solution in DMSO
  - Pre-warmed (37°C) complete cell culture medium
  - Sterile conical tubes
- Procedure:
  - Intermediate Dilution (Optional but Recommended):

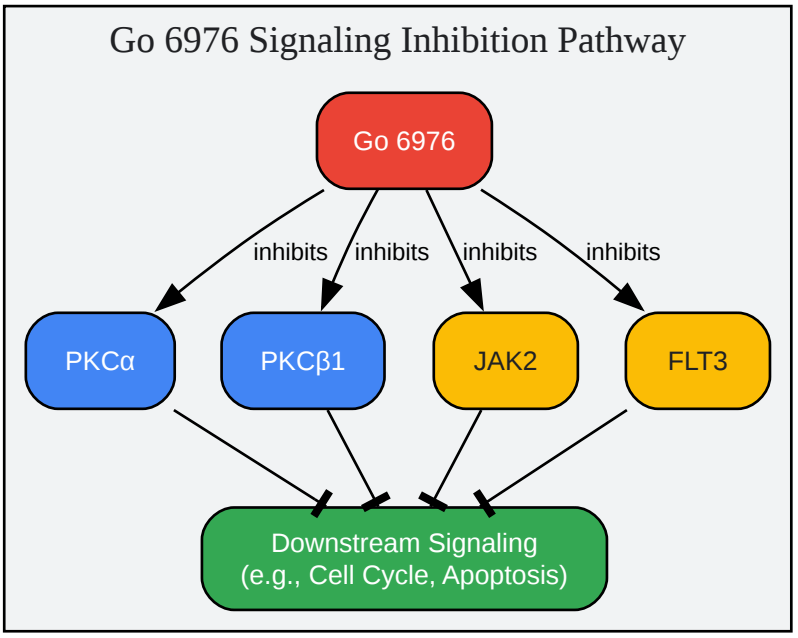
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    - First, dilute the 10 mM stock solution 1:10 in DMSO to create a 1 mM intermediate stock. This can help in achieving more accurate final dilutions.
- Final Dilution:
    - Pre-warm the required volume of complete cell culture medium to 37°C.
    - To achieve a final concentration of 10 µM, dilute the 10 mM stock solution 1:1000 or the 1 mM intermediate stock 1:100 into the pre-warmed medium.
    - Crucially, add the stock solution dropwise to the medium while gently swirling or vortexing the tube. This ensures rapid and even dispersion and helps prevent "solvent shock."[7]
- Visually inspect the final working solution for any signs of precipitation before adding it to your cells. The final DMSO concentration in this example is 0.1%. Always include a vehicle control (0.1% DMSO in media) in your experiments.

Visualizations

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